

2-Bromo-7-methoxyquinoline CAS number and molecular formula

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Compound of Interest

Compound Name: 2-Bromo-7-methoxyquinoline

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Technical Guide: 2-Bromo-7-methoxyquinoline

For the attention of: Researchers, scientists, and drug development professionals

This technical guide addresses the chemical compound **2-Bromo-7-methoxyquinoline**, providing available data and contextual information. A comprehensive search has revealed a significant scarcity of experimental data for this specific molecule. This document summarizes the available information and, where direct data is lacking, presents information on closely related compounds to provide a foundational understanding for researchers.

Compound Identification

- Compound Name: **2-Bromo-7-methoxyquinoline**
- CAS Number: 862249-70-5
- Molecular Formula: $C_{10}H_8BrNO$

Physicochemical Properties

No experimental data for the physicochemical properties of **2-Bromo-7-methoxyquinoline** were found in the searched literature. As a proxy, the following table summarizes the computed properties for the isomeric compound 6-Bromo-2-methoxyquinoline (CAS 99455-05-7).^[1] It is crucial to note that these values are predictions for a related isomer and not experimental data for **2-Bromo-7-methoxyquinoline**.

Property	Value	Source
Molecular Weight	238.08 g/mol	PubChem[1]
XLogP3	3.2	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	1	PubChem[1]
Exact Mass	236.97893 Da	PubChem[1]
Monoisotopic Mass	236.97893 Da	PubChem[1]
Topological Polar Surface Area	22.1 Å ²	PubChem[1]
Heavy Atom Count	13	PubChem[1]
Complexity	176	PubChem[1]

Synthesis and Experimental Protocols

A specific, validated synthesis protocol for **2-Bromo-7-methoxyquinoline** is not readily available in the reviewed literature. However, the synthesis of substituted bromo-methoxyquinolines has been described. The following section details a representative experimental protocol for the synthesis of a related compound, 7-bromo-2-chloro-4-methoxyquinoline.[2] This can serve as a methodological reference for the potential synthesis of the target compound.

Synthesis of 7-Bromo-2-chloro-4-methoxyquinoline[2]

The synthesis of 7-bromo-2-chloro-4-methoxyquinoline proceeds from 3-bromoaniline.[2] The process involves the formation of a malondianilide, followed by cyclization to form a diol, which is then chlorinated.

Step 1: Synthesis of Malondianilide from 3-Bromoaniline

- 3-Bromoaniline is reacted with ethyl malonate to yield the corresponding malondianilide.[2]

Step 2: Cyclization to 5-bromo- and 7-bromo-2,4-quinolinediol

- The malondianilide is cyclized using P_2O_5 in methanesulfonic acid (Eaton's reagent).[2] This step results in a mixture of 5-bromo- and 7-bromo-2,4-quinolinediol.[2]

Step 3: Chlorination to 7-bromo-2-chloro-4-methoxyquinoline

- The mixture of quinolinediols is treated with phosphorus oxychloride ($POCl_3$).[2]
- The resulting regioisomeric products are then separated by flash column chromatography to isolate the desired 7-bromo-2-chloro-4-methoxyquinoline.[2]

Below is a diagram illustrating the general workflow for a multi-step chemical synthesis, which is representative of the process described.



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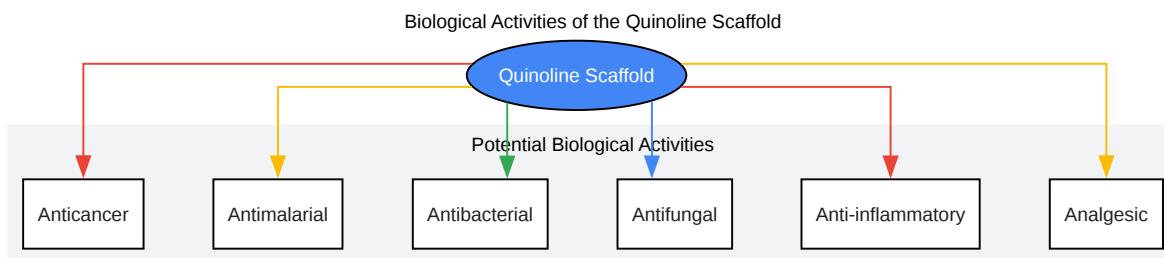
A generalized workflow for the synthesis of a substituted quinoline.

Biological Activity and Potential Applications

While no specific biological activities have been reported for **2-Bromo-7-methoxyquinoline**, the quinoline scaffold is a well-established pharmacophore in drug discovery.[3][4][5] Quinoline derivatives have been shown to exhibit a wide range of biological activities, including:

- Anticancer:** Various substituted quinolines have demonstrated antiproliferative activity against several cancer cell lines.[6]
- Antimalarial:** The quinoline ring is a core structure in many antimalarial drugs.[3]
- Antibacterial and Antifungal:** Certain quinoline derivatives have shown efficacy against various bacterial and fungal strains.[3][4]
- Anti-inflammatory and Analgesic:** Some quinoline compounds have been investigated for their anti-inflammatory and pain-relieving properties.[3]

The diverse biological activities of the quinoline scaffold are conceptually illustrated in the diagram below.



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Conceptual diagram of the diverse biological activities associated with the quinoline core structure.

Conclusion

2-Bromo-7-methoxyquinoline is a defined chemical entity with a registered CAS number. However, there is a notable absence of publicly available experimental data regarding its physicochemical properties, a specific synthesis protocol, and its biological activity. Researchers interested in this compound may need to perform de novo synthesis and characterization. The provided information on related isomers and the general biological importance of the quinoline scaffold can serve as a valuable starting point for such investigations.

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